

Application Note: Quantitative Analysis of Boscalid using Boscalid-d4 as an Internal Standard

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Compound of Interest

Compound Name: *Boscalid-d4*

Cat. No.: *B12425175*

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Introduction

Boscalid is a widely used fungicide in agriculture for the protection of a variety of crops. Accurate quantification of boscalid residues is crucial for ensuring food safety, environmental monitoring, and in various research and development settings. The use of a stable isotope-labeled internal standard, such as **Boscalid-d4**, is the gold standard for quantitative analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS). The internal standard co-elutes with the analyte of interest and experiences similar ionization effects in the mass spectrometer, thereby compensating for variations in sample preparation and matrix effects. This application note provides a detailed protocol for the preparation of a calibration curve using **Boscalid-d4** for the accurate quantification of boscalid.

Experimental Protocols

This section details the necessary steps for preparing stock solutions, calibration standards, and the parameters for LC-MS/MS analysis.

Materials and Reagents

- Boscalid (analytical standard, >98% purity)

- **Boscalid-d4** (internal standard, >98% purity, deuterated)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Deionized water (18.2 MΩ·cm)
- Volumetric flasks (Class A)
- Pipettes (calibrated)

Preparation of Stock Solutions

2.2.1. Boscalid Stock Solution (1000 µg/mL):

- Accurately weigh 10 mg of boscalid analytical standard.
- Dissolve the standard in a 10 mL volumetric flask with acetonitrile.
- Ensure complete dissolution by vortexing or sonicating.
- Bring the flask to volume with acetonitrile.
- Store the stock solution at -20°C in an amber vial.

2.2.2. **Boscalid-d4** Internal Standard (IS) Stock Solution (100 µg/mL):

- Accurately weigh 1 mg of **Boscalid-d4** standard.
- Dissolve the standard in a 10 mL volumetric flask with acetonitrile.
- Ensure complete dissolution by vortexing or sonicating.
- Bring the flask to volume with acetonitrile.
- Store the IS stock solution at -20°C in an amber vial.

Preparation of Working Solutions

2.3.1. Boscalid Intermediate Working Solution (10 µg/mL):

- Pipette 100 µL of the 1000 µg/mL boscalid stock solution into a 10 mL volumetric flask.
- Dilute to volume with acetonitrile.

2.3.2. **Boscalid-d4** Internal Standard (IS) Working Solution (1 µg/mL):

- Pipette 100 µL of the 100 µg/mL **Boscalid-d4** stock solution into a 10 mL volumetric flask.
- Dilute to volume with acetonitrile.

Preparation of Calibration Curve Standards

The following serial dilutions should be prepared to create a calibration curve ranging from 1 ng/mL to 100 ng/mL. Each calibration standard will have a constant concentration of the internal standard (10 ng/mL).

- Label seven 10 mL volumetric flasks as CAL 1 to CAL 7.
- Add 100 µL of the 1 µg/mL **Boscalid-d4** IS working solution to each volumetric flask.
- Perform a serial dilution of the 10 µg/mL boscalid intermediate working solution as described in the table below.
- Bring each flask to volume with a 50:50 mixture of acetonitrile and deionized water.

Calibration Level	Volume of 10 μ g/mL Boscalid Solution (μ L)	Final Volume (mL)	Final Boscalid Concentration (ng/mL)	Final Boscalid-d4 Concentration (ng/mL)
CAL 1	10	10	1	10
CAL 2	50	10	5	10
CAL 3	100	10	10	10
CAL 4	250	10	25	10
CAL 5	500	10	50	10
CAL 6	750	10	75	10
CAL 7	1000	10	100	10

LC-MS/MS Analysis

The following are typical LC-MS/MS parameters for the analysis of boscalid and **Boscalid-d4**. These may need to be optimized for your specific instrumentation.

2.5.1. Liquid Chromatography Conditions:

Parameter	Value
Column	C18 reverse-phase (e.g., 100 x 2.1 mm, 1.8 μ m)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient	5% B to 95% B over 8 minutes, hold for 2 minutes, return to initial conditions
Flow Rate	0.3 mL/min
Injection Volume	5 μ L
Column Temperature	40°C

2.5.2. Mass Spectrometry Conditions:

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive
Capillary Voltage	3.5 kV
Source Temperature	150°C
Desolvation Temperature	400°C
Gas Flow	Instrument dependent

2.5.3. Multiple Reaction Monitoring (MRM) Transitions:

Compound	Precursor Ion (m/z)	Product Ion (m/z) (Quantifier)	Product Ion (m/z) (Qualifier)	Collision Energy (eV)
Boscalid	343.0	307.0	271.0	20
Boscalid-d4	347.0	311.0	275.0	20

Data Presentation

The data from the LC-MS/MS analysis of the calibration standards should be processed to determine the peak areas of both boscalid and **Boscalid-d4**. The response ratio is calculated by dividing the peak area of boscalid by the peak area of **Boscalid-d4**. A calibration curve is then constructed by plotting the response ratio against the concentration of boscalid.

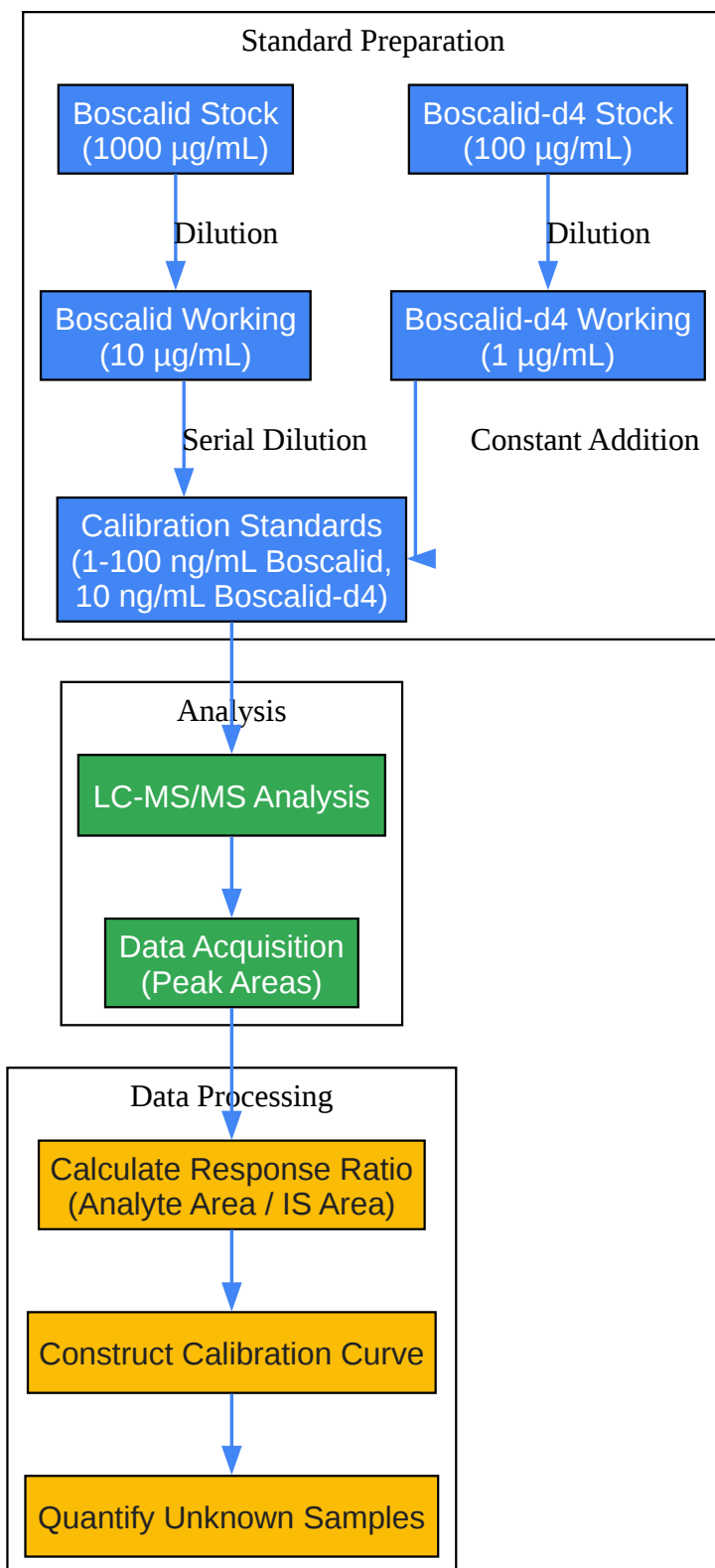
Example Calibration Curve Data

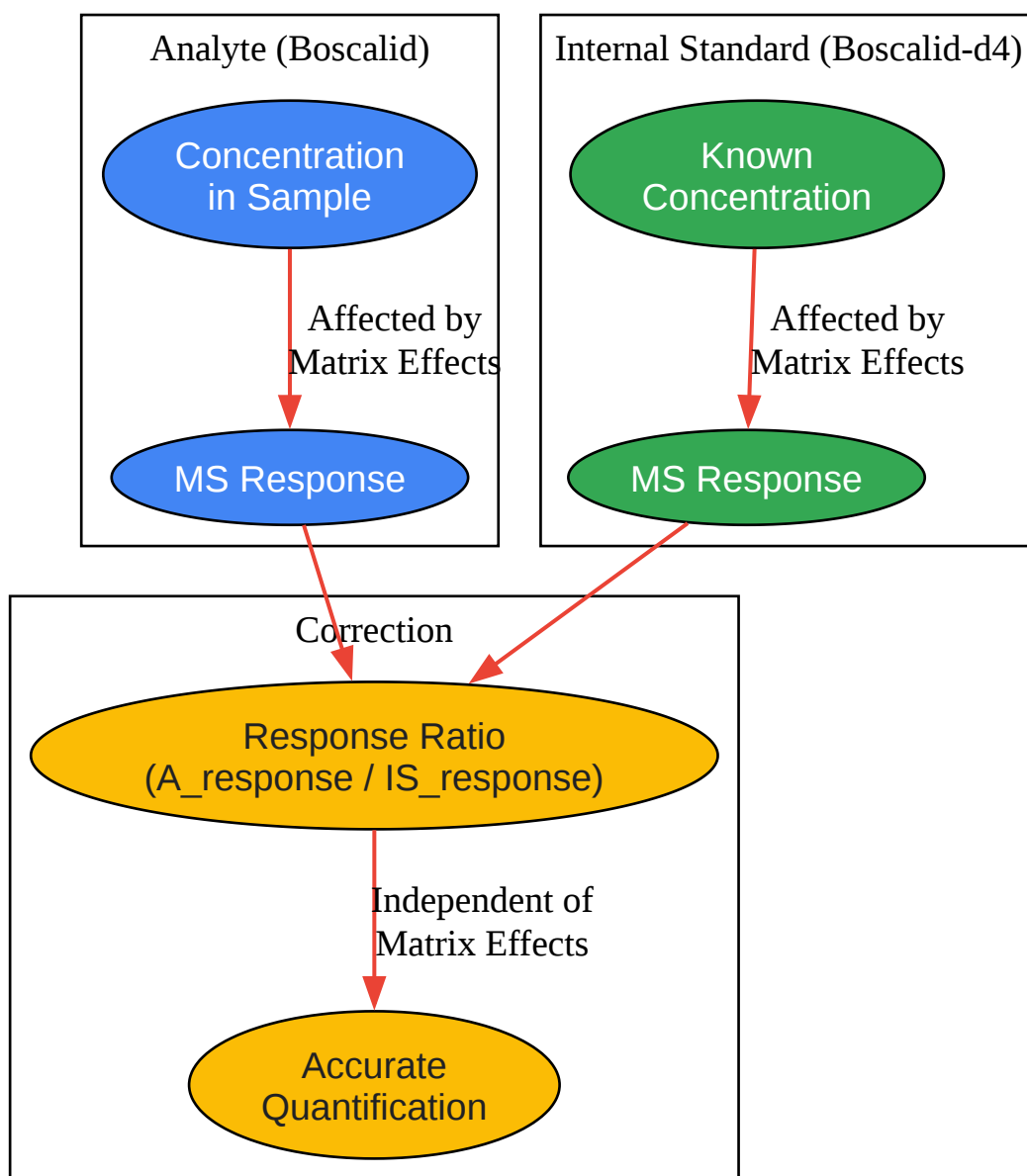
Boscalid Concentration (ng/mL)	Boscalid Peak Area	Boscalid-d4 Peak Area	Response Ratio (Boscalid Area / Boscalid-d4 Area)
1	15,234	1,510,876	0.010
5	76,123	1,523,450	0.050
10	153,456	1,530,123	0.100
25	380,987	1,515,678	0.251
50	765,432	1,528,987	0.501
75	1,145,678	1,520,345	0.754
100	1,520,987	1,518,765	1.001

The calibration curve should exhibit a linear relationship with a correlation coefficient (R^2) of ≥ 0.99 .

Visualizations

Experimental Workflow





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